

# comparison of Pent-2-ynal with other alkyne aldehydes

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## Compound Focus: Pent-2-ynal

CAS No.: 55136-52-2

Cat. No.: S560665

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## Physical & Chemical Properties of Pent-2-ynal

The table below lists key properties of **Pent-2-ynal** (CAS 55136-52-2) obtained from computational and experimental sources [1].

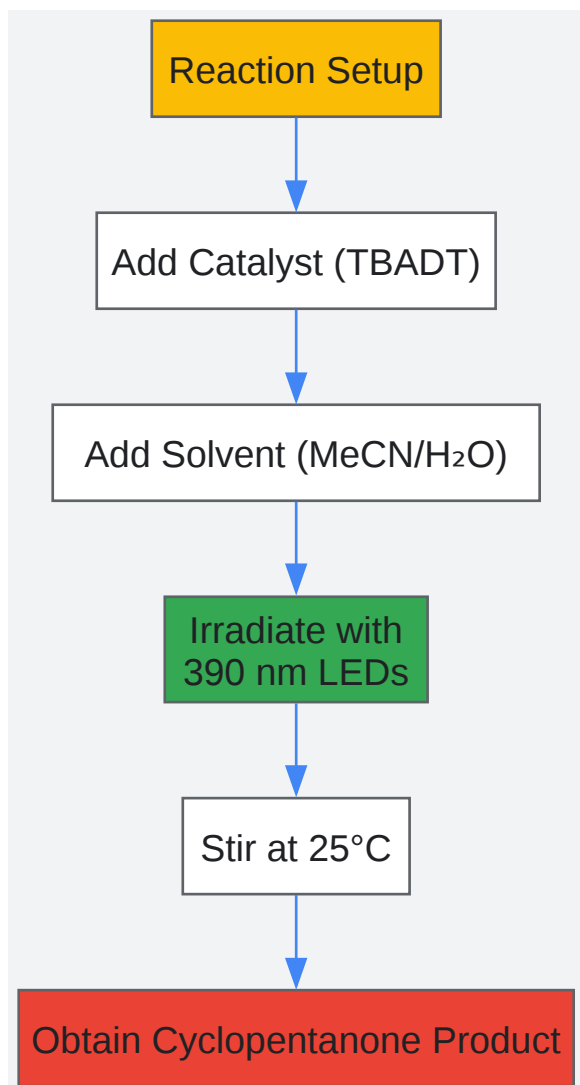
Property	Value	Unit	Source / Notes
Melting Point	21.06	°C	Joback Calculated Property (294.21 K)
Boiling Point	98.31	°C	Joback Calculated Property (371.46 K)
	28.97	°C	Calculated from vapor pressure data (302.12 K)
Critical Temperature	297.74	°C	Joback Calculated Property (570.89 K)
Critical Pressure	4665.71	kPa	Joback Calculated Property
Critical Volume	0.294	m <sup>3</sup> /kmol	Joback Calculated Property

Property	Value	Unit	Source / Notes
Standard Enthalpy of Formation ( $\Delta_f H^\circ_{\text{gas}}$ )	40.19	kJ/mol	Joback Calculated Property
Standard Gibbs Free Energy of Formation ( $\Delta_f G^\circ$ )	94.50	kJ/mol	Joback Calculated Property
Enthalpy of Vaporization ( $\Delta_{\text{vap}} H^\circ$ )	35.60	kJ/mol	Joback Calculated Property
Enthalpy of Fusion ( $\Delta_{\text{fus}} H^\circ$ )	14.12	kJ/mol	Joback Calculated Property
Ionization Energy (IE)	10.12	eV	NIST
Vapor Pressure	1.33	kPa	at 28.97°C (302.12 K)
	202.67	kPa	at 153.36°C (426.51 K)

## Synthesis and Experimental Context

While specific protocols for **Pent-2-ynal** are not detailed in the search results, general synthetic approaches for alkyne aldehydes can provide context.

- **General Synthesis:** Aldehydes can be prepared in the laboratory through methods like the **controlled oxidation of primary alcohols** using mild oxidants like Pyridinium Chlorochromate (PCC) or via the **Rosenmund reduction** of acyl chlorides [2]. The **hydroboration-oxidation of terminal alkynes** is a specific route to generate aldehydes [2].
- **Relevant Experimental Workflow:** A recent advanced methodology involves a **photoinduced [3+2] cycloaddition** using alkyl aldehydes and alkynes. The experimental workflow for this reaction is outlined below [3]:



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*This diagram visualizes the key steps in the photoinduced cycloaddition process, where an aldehyde and an alkyne react to form a cyclopentanone [3].*

## Information Limitations and Research Suggestions

A true comparison guide requires experimental data on multiple compounds. The current information is insufficient for this purpose due to:

- **Lack of Comparative Data:** The search results only contain isolated data for **Pent-2-ynal**, with no parallel information for other alkyne aldehydes like Propiolaldehyde (HC≡C-CHO) or But-2-ynal.

- **Limited Experimental Details:** Available data for **Pent-2-ynal** is primarily computational or basic physical property measurements, lacking experimental protocols for direct performance comparison.

To build a comprehensive guide, I suggest you:

- **Consult Specialized Databases:** Search for experimental data on platforms like **SciFinder**, **Reaxys**, or the **NIST Chemistry WebBook**, which often contain spectral data, thermodynamic properties, and reaction information for a wide range of compounds.
- **Focus Your Comparison:** Define a specific set of alkyne aldehydes for comparison (e.g., based on carbon chain length or the position of the alkyne group) to make your literature search more manageable.
- **Review Scholarly Articles:** Look for research papers that specifically study the properties, stability, or reactivity of alkyne aldehydes. These are most likely to contain the experimental data and direct comparisons you need.

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## References

1. - Pent - 2 (CAS 55136-52-2) - ynal & Physical Chemical by... Properties [chemeo.com]
2. Methods of Preparation of Aldehydes and Ketones Explained [vedantu.com]
3. [3+ 2 ] Cycloaddition of alkyl aldehydes and alkynes enabled by... [nature.com]

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